

A Technical Guide to 2-Amino-3-methoxybenzaldehyde (CAS No. 70127-96-7)

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Compound of Interest

Compound Name: 2-Amino-3-methoxybenzaldehyde

Cat. No.: B112917

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-3-methoxybenzaldehyde, with CAS number 70127-96-7, is an aromatic organic compound that serves as a valuable and versatile building block in chemical synthesis.^[1] Its structure, featuring an aldehyde, a primary amine, and a methoxy group on a benzene ring, allows for diverse chemical transformations. This makes it a crucial intermediate in the production of a wide range of complex molecules, particularly in the pharmaceutical and fine chemical industries.^[1] Its applications extend to the synthesis of heterocyclic compounds, potential drug candidates, dyes, and perfumes.^[1]

Physicochemical Properties

The fundamental physical and chemical properties of **2-Amino-3-methoxybenzaldehyde** are summarized below.

Property	Value	Source(s)
CAS Number	70127-96-7	[1] [2] [3]
Molecular Formula	C ₈ H ₉ NO ₂	[1] [4]
Molecular Weight	151.16 g/mol	[1] [4]
Appearance	Dark amber colored oily substance / Light yellow solid	[2] [5]
Purity	95% (as synthesized)	[2]
Synonyms	3-Methoxy-2-aminobenzaldehyde, o-anisaldehyde-2-amine	[1] [4]

Spectroscopic Data

Detailed experimental spectroscopic data for **2-Amino-3-methoxybenzaldehyde** (CAS 70127-96-7) is not widely available in the public domain. However, analysis of structurally related compounds can provide insights into expected spectral characteristics. For definitive identification, experimental analysis of a pure sample is required.

Note: The following table presents data for a structurally similar compound, 2-hydroxy-3-methoxybenzaldehyde, for reference purposes.

Spectroscopic Data for (E,E)-2-hydroxy-3-methoxybenzaldehyde azine

¹H NMR

A singlet at 3.83 ppm is assigned to the $-\text{OCH}_3$ protons. Multiplet signals between 6.87-7.29 ppm correspond to aromatic protons. The azomethine group ($-\text{CH}=\text{N}-$) signal appears at 8.97 ppm, and the hydroxyl ($-\text{OH}$) proton signal is found at 10.85 ppm.[\[6\]](#)

IR (cm^{-1})

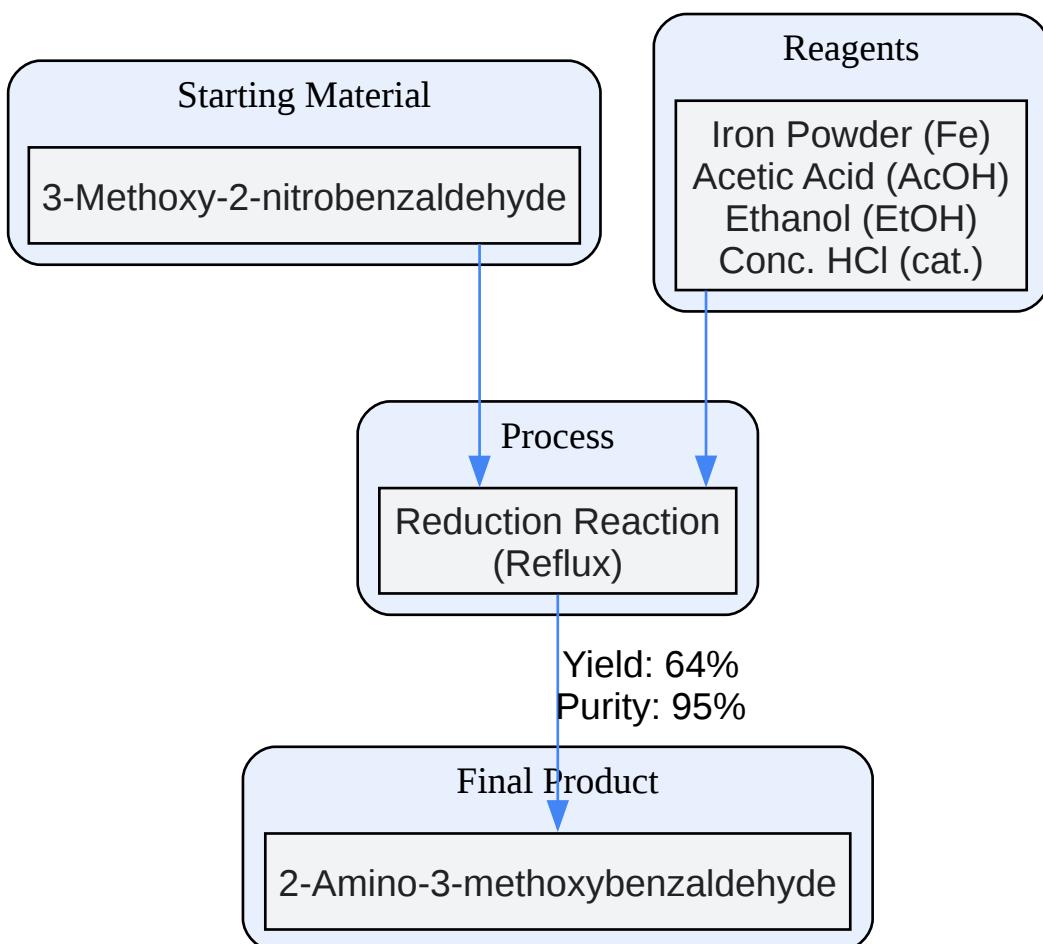
A broad band at 3470 cm^{-1} is assigned to the $-\text{OH}$ group. Phenyl group signals appear around 3000 cm^{-1} . A strong peak at 1615 cm^{-1} corresponds to the $\text{C}=\text{N}$ stretching vibration. The C-O bending vibration is observed at 1257 cm^{-1} .[\[6\]](#)

Mass Spec (m/z)

The molecular ion peak $[\text{M}]^+$ for the azine derivative appears at m/z 300.[\[6\]](#) Key fragmentation peaks are observed at m/z 283, 150, 135, 80, and 52.[\[6\]](#)

Synthesis

2-Amino-3-methoxybenzaldehyde is typically synthesized via the reduction of its nitro precursor, 3-methoxy-2-nitrobenzaldehyde.



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Caption: Synthesis workflow for **2-Amino-3-methoxybenzaldehyde**.

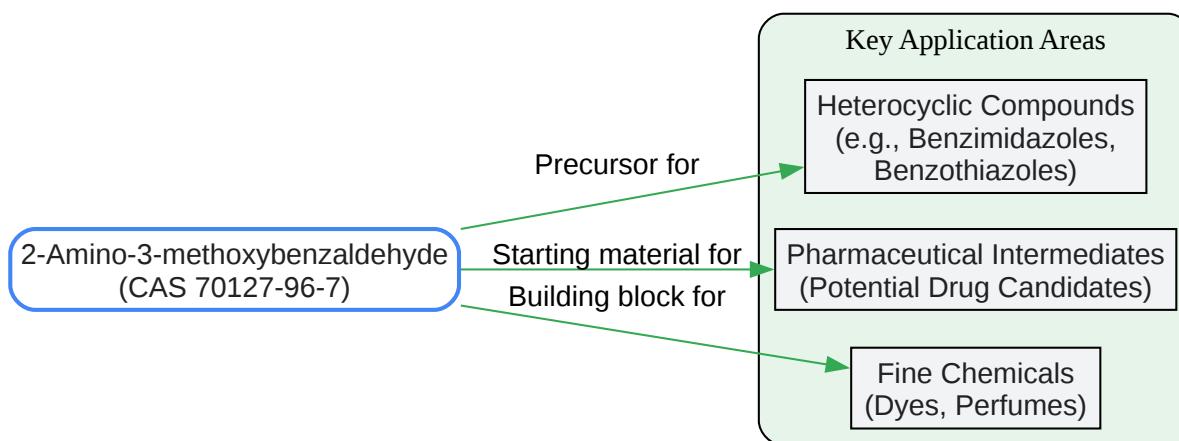
Experimental Protocol: Reduction of 3-Methoxy-2-nitrobenzaldehyde[2]

- Reaction Setup: A mixed solution of 3-methoxy-2-nitrobenzaldehyde (70 g, 386 mmol) in acetic acid (100 mL) and absolute ethanol (400 mL) is prepared in a suitable reaction vessel.
- Addition of Reducing Agent: Iron powder (40 g) is added slowly to the stirred solution.
- Initiation: The reaction mixture is cooled using an ice bath, and concentrated hydrochloric acid (1 mL) is added dropwise. The reaction is exothermic.

- Reaction: After the initial exotherm subsides, the mixture is heated to reflux. The reaction progress is monitored by LCMS and is typically complete after approximately 20 minutes.
- Workup (Filtration): The reaction mixture is cooled to room temperature and filtered.
- Workup (Extraction): The residue is dissolved in ethyl acetate (500 mL) and water (200 mL). The solution is basified to a pH of approximately 5.0 with a 6 M NaOH solution. The mixture is filtered through diatomaceous earth.
- Workup (Washing): The organic layer is separated and washed sequentially with saturated NaHCO₃ solution (2 x 100 mL), water (2 x 100 mL), and brine (100 mL).
- Isolation: The organic layer is dried over anhydrous Na₂SO₄, filtered, and the solvent is evaporated to yield a dark amber colored oily substance.
- Final Product: The resulting oil is dried under vacuum to obtain **2-amino-3-methoxybenzaldehyde** with 95% purity and a 64% yield (37.2 g, 246 mmol).[2]

Applications in Research and Development

The unique arrangement of functional groups makes **2-Amino-3-methoxybenzaldehyde** a valuable precursor in various synthetic pathways.



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Caption: Major application areas of **2-Amino-3-methoxybenzaldehyde**.

- **Heterocyclic Chemistry:** It is a key starting material for synthesizing various heterocyclic compounds, such as benzimidazoles and benzothiazoles, which form the core of many biologically active molecules.[1]
- **Pharmaceutical Development:** In the pharmaceutical industry, this compound serves as a versatile precursor for the synthesis of diverse molecules with potential biological activity, enabling the creation of libraries of compounds for drug discovery screening.[1]
- **Fine Chemicals:** Beyond pharmaceuticals, it is also employed in the preparation of dyes and perfumes.[1]

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Amino-3-methoxybenzaldehyde** (CAS 70127-96-7) is not readily available. The information below is compiled from the SDS of closely related compounds, such as 2-hydroxy-3-methoxybenzaldehyde and 2-amino-4-methoxybenzaldehyde, and should be used as a guideline. A thorough risk assessment should be conducted before handling.

Hazard & Precautionary Information (Based on Related Compounds)

Signal Word	Warning ^{[5][7]}
Hazard Statements	Harmful if swallowed. ^{[5][7]} Causes skin irritation. ^[5] Causes serious eye irritation. ^[5] May cause respiratory irritation. ^[5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. ^{[5][8]} P280: Wear protective gloves/protective clothing/eye protection/face protection. ^{[5][8]} P302 + P352: IF ON SKIN: Wash with plenty of soap and water. ^[5] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[5] P403 + P233: Store in a well-ventilated place. Keep container tightly closed. ^[5] P501: Dispose of contents/container to an approved waste disposal plant. ^[5]

First-Aid Measures

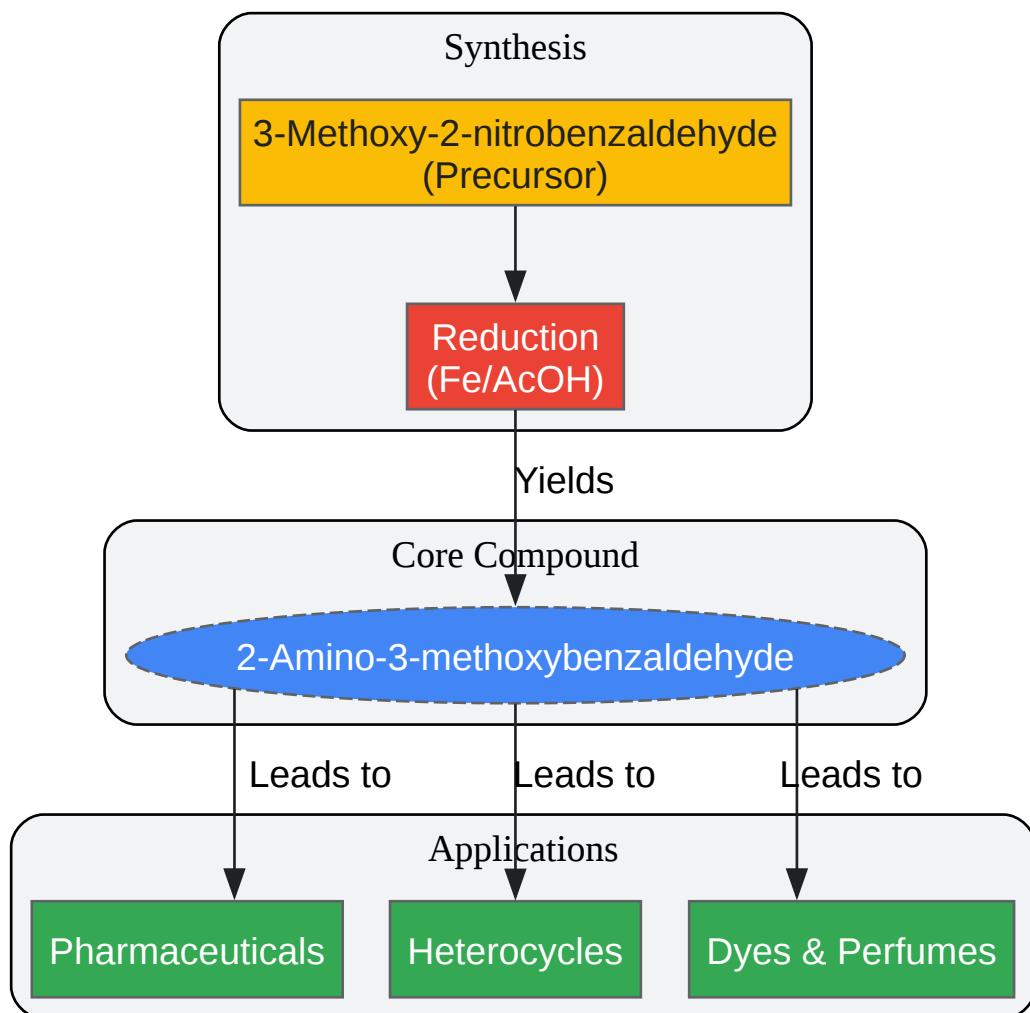
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs or if breathing is difficult, seek medical attention.^{[5][9]}
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.^{[5][9]}
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.^{[5][9]}
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.^[5]

Handling and Storage

- Handling: Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wear appropriate personal protective equipment (PPE).[5][8]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. The compound may be air-sensitive; storage under an inert atmosphere (e.g., nitrogen) is recommended.[5][10]

Conclusion

2-Amino-3-methoxybenzaldehyde is a synthetically important intermediate with significant utility in medicinal chemistry and materials science. Its straightforward synthesis from commercially available precursors and the reactivity of its functional groups make it an attractive starting point for the development of novel compounds. Proper handling and safety precautions are essential when working with this chemical.



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Caption: Logical relationship of **2-Amino-3-methoxybenzaldehyde**.

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- To cite this document: BenchChem. [A Technical Guide to 2-Amino-3-methoxybenzaldehyde (CAS No. 70127-96-7)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b112917#2-amino-3-methoxybenzaldehyde-cas-number-70127-96-7>

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